The Ecotoxicological Profile of Methoxyfenozide: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Methoxyfenozide*
CAS No.:	*161050-58-4*
Cat. No.:	*B1676416*

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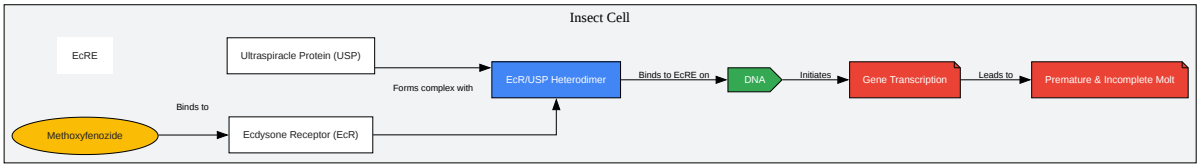
Introduction: A Selective Insecticide's Footprint Beyond the Target

Methoxyfenozide, a diacylhydrazine insecticide, has been widely adopted in integrated pest management (IPM) programs for its targeted efficacy against lepidopteran pests.[1][2] Its mode of action, the induction of a premature and lethal molt, is highly specific to the ecdysone receptors of these insects.[1][2][3][4][5][6] This specificity is a cornerstone of its favorable safety profile for many non-target species, including mammals and adult bees.[1][7] However, a comprehensive understanding of its ecotoxicological profile requires a nuanced examination of its effects on a broader range of non-target organisms under various exposure scenarios. This guide provides an in-depth technical analysis of the toxicological effects of **methoxyfenozide** on key non-target groups, offering field-proven insights and detailed experimental context for researchers and drug development professionals.

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Mechanism of Action: The Ecdysone Agonist Pathway

Methoxyfenozide functions as an agonist of the insect molting hormone, 20-hydroxyecdysone.[2][3] It binds to the ecdysone receptor (EcR), a nuclear hormone receptor, which then forms a heterodimer with the ultraspiracle protein (USP). This complex binds to ecdysone response elements (EcREs) on DNA, activating the transcription of genes responsible for initiating the molting process. In target lepidopteran larvae, ingestion of **methoxyfenozide** leads to a premature and incomplete molt, where the larva is unable to shed its old cuticle, ceases to feed, and ultimately dies from starvation and dehydration.[4][6][7] This targeted mechanism is the basis for its selectivity.



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Caption: **Methoxyfenozide**'s mechanism of action as an ecdysone agonist.

Toxicity to Aquatic Invertebrates: A Point of High Concern

The aquatic environment represents a significant area of concern for **methoxyfenozide**'s ecotoxicological impact. Regulatory assessments consistently classify **methoxyfenozide** as "very highly toxic" to freshwater invertebrates.[7] This heightened sensitivity is particularly evident in crustaceans, which also rely on ecdysteroid signaling for molting and development.

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Species	Endpoint	Value (mg/L)	Exposure Duration	Reference
Daphnia magna (Water Flea)	EC50 (Immobilization)	3.7	48 hours	[8]
Mysid Shrimp	LC50 (Mortality)	1.3	96 hours	[8]
Eastern Oyster	EC50 (Growth)	1.3	96 hours	[8]
Freshwater Invertebrates	Estimated EC50	0.06	Acute	[7]

Causality Behind Experimental Choices: The choice of Daphnia magna as a test organism is standard in aquatic toxicology due to its sensitivity, short life cycle, and critical role in freshwater food webs. The 48-hour EC50 for immobilization is a key metric for acute toxicity, as it indicates a rapid onset of adverse effects that would impair survival in the wild. Mysid shrimp and Eastern oysters are representative of estuarine and marine environments, respectively, and their inclusion in testing provides a broader understanding of the potential risks to different aquatic ecosystems.

Experimental Protocol: Acute Immobilization Test for Daphnia magna

This protocol is based on the OECD Guideline for the Testing of Chemicals, No. 202.

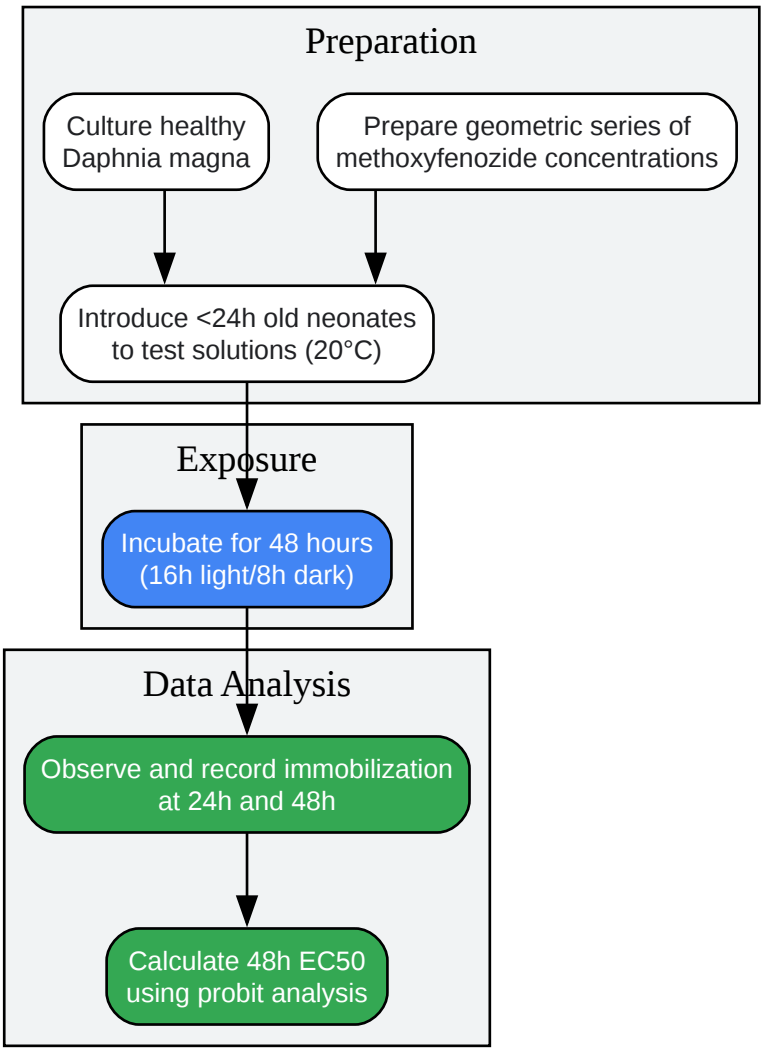
- Test Organisms:Daphnia magna neonates (less than 24 hours old) from a healthy, laboratory-cultured population.
- Test Substance: **Methoxyfenozide**, dissolved in a suitable solvent (e.g., acetone) to prepare a stock solution.
- Test Concentrations: A geometric series of at least five concentrations of **methoxyfenozide**, plus a control and a solvent control.
- Test Conditions:
  - Temperature: 20 ± 2°C.

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- Photoperiod: 16 hours light, 8 hours dark.
- Test vessels: Glass beakers containing at least 2 mL of test solution per daphnid.
- Number of daphnids: At least 20 daphnids per concentration, divided into at least four replicates.

- Procedure:
  - Introduce the daphnids to the test vessels.
  - Observe the daphnids at 24 and 48 hours.
  - Record the number of immobilized daphnids (those that are unable to swim within 15 seconds after gentle agitation).
- Data Analysis: Calculate the EC50 (the concentration that causes immobilization in 50% of the daphnids) and its 95% confidence limits using probit analysis or a similar statistical method.

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Caption: Workflow for Daphnia magna acute immobilization test.

Toxicity to Pollinators: A Dichotomy Between Adults and Larvae

Methoxyfenozide is generally considered to have low toxicity to adult honeybees.[3] This is reflected in high LD50 values from both oral and contact exposure studies.[6][8] However, due to its mode of action as an insect growth regulator, there is a significant concern for its effects on bee brood (larvae and pupae).

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Organism	Endpoint	Value (µ g/bee)	Exposure Route	Reference
Adult Honeybee (Apis mellifera)	Acute Oral LD50	>100	Oral	[6][8]
Adult Honeybee (Apis mellifera)	Acute Contact LD50	>100	Contact	[8]
Larval Honeybee (Apis mellifera)	Oral LD50	3.69	Oral	[6]

Trustworthiness of Protocols: The contrasting results between adult and larval bee toxicity highlight the importance of life-stage-specific testing for insecticides with non-neurotoxic modes of action. Standard adult bee toxicity tests may not be sufficient to identify risks to the entire colony. The inclusion of larval toxicity studies provides a more comprehensive and self-validating assessment of the potential impact on pollinator populations. The EPA has noted bee kill incidents associated with **methoxyfenozide**, though some involved other pesticides.[6]

Experimental Protocol: Honeybee Larval Toxicity Test

This protocol is an adaptation of the OECD Guideline for the Testing of Chemicals, No. 237.

- Test Organisms: First-instar honeybee larvae grafted into artificial cells containing a standardized diet.
- Test Substance: **Methoxyfenozide**, incorporated into the larval diet.
- Test Concentrations: A range of concentrations to determine a dose-response relationship.
- Procedure:
  - Larvae are reared in the laboratory under controlled conditions (temperature and humidity).
  - Each larva is fed a specific amount of the treated diet daily for several days.
  - Mortality is recorded daily until the pupal stage or adult emergence.

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- Data Analysis: The LD50 (the dose that is lethal to 50% of the larvae) is calculated.

Toxicity to Soil Organisms: An Area Requiring Further Investigation

The impact of **methoxyfenozide** on soil organisms is less well-defined than for aquatic invertebrates or pollinators. Some sources indicate that it is "relatively more toxic to earthworms".[3] However, studies on soil microorganisms have shown a low risk, with minimal effects on soil respiration and nitrification processes.[8]

Expertise & Experience: The persistence of **methoxyfenozide** in soil (with a half-life that can extend from over 300 to over 1000 days) and its potential to leach into groundwater suggest that chronic exposure scenarios for soil-dwelling organisms are highly relevant.[3][7][9] Future research should focus on long-term studies with key soil invertebrates like earthworms (Eisenia fetida) and springtails (Folsomia candida) to assess sublethal effects on reproduction and growth.

Toxicity to Vertebrates: A Generally Favorable Profile

Methoxyfenozide exhibits low acute toxicity to a wide range of vertebrates, including fish, birds, and mammals.[1][3][7]

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Organism Group	Species	Endpoint	Value	Reference
Fish	Freshwater and Marine	Acute Toxicity	No adverse effects at the limit of water solubility (3.3 mg/L)	[9]
Birds	Northern Bobwhite Quail	Acute Toxicity	Practically non-toxic	[7]
Mallard Duck	Subacute Dietary	Potentially subtle reproductive effects	[8]	
Mammals	Rat	Acute Oral LD50	>5000 mg/kg	[8][10]
Rat	Acute Dermal LD50	>5000 mg/kg	[8][10]	
Rat	Acute Inhalation LC50	>4300 mg/m³	[8]	

Authoritative Grounding: The U.S. Environmental Protection Agency (EPA) has classified **methoxyfenozide** as "Not Likely to Be Carcinogenic to Humans".[5][11] Furthermore, laboratory studies have not shown evidence of reproductive, developmental, or neurotoxic effects in mammals.[5] Chronic exposure in rats and dogs has been associated with effects on the liver, thyroid, adrenal glands, and hematopoietic system.[5]

Environmental Fate and Risk Assessment

Methoxyfenozide is a persistent and moderately mobile compound.[7] Its stability to photolysis and hydrolysis, coupled with slow microbial degradation, contributes to its long half-life in soil and water.[7] While it has a high risk of leaching to groundwater, it does not tend to bioconcentrate in aquatic organisms.[3][9]

The primary risk identified in environmental assessments is to aquatic invertebrates due to the high toxicity and potential for exposure through runoff and leaching.[7][9] While the direct

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toxicity to vertebrates and adult pollinators is low, the potential for indirect effects through impacts on the aquatic food web warrants consideration in a comprehensive risk assessment.

Conclusion

The toxicological profile of **methoxyfenozide** is characterized by a high degree of selectivity, stemming from its specific mode of action as an ecdysone agonist. This results in low acute toxicity to most vertebrates and adult pollinators. However, its high toxicity to aquatic invertebrates, particularly crustaceans, and its potential effects on larval bee development are significant ecotoxicological concerns. The persistence and mobility of **methoxyfenozide** in the environment underscore the importance of responsible stewardship to mitigate exposure to sensitive non-target organisms. Future research should continue to investigate the sublethal and chronic effects of **methoxyfenozide** on a wider range of non-target species, particularly soil-dwelling invertebrates, to further refine our understanding of its environmental footprint.

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